

An In-depth Technical Guide to Methyl 2-phenylthiazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 2-phenylthiazole-5-carboxylate*

Cat. No.: *B178707*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-phenylthiazole-5-carboxylate**, a molecule of interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific compound in public databases, this guide also furnishes predicted spectral data and a detailed, plausible experimental protocol for its synthesis based on established chemical principles and data from closely related analogues.

Compound Identification

While a specific CAS Registry Number for **Methyl 2-phenylthiazole-5-carboxylate** is not readily found in major chemical databases, its precursor, 2-phenyl-1,3-thiazole-5-carboxylic acid, is well-documented. It is reasonable to assume that the target compound may be a novel or less-common derivative.

Table 1: Identification of 2-phenyl-1,3-thiazole-5-carboxylic acid (Precursor)

Identifier	Value
Chemical Name	2-phenyl-1,3-thiazole-5-carboxylic acid
CAS Number	10058-38-5, 7113-10-2[1][2][3][4]
Molecular Formula	C ₁₀ H ₇ NO ₂ S[2]
Molecular Weight	205.23 g/mol [2]

Predicted Spectral and Physicochemical Data

The following tables summarize the predicted spectral and physicochemical properties of **Methyl 2-phenylthiazole-5-carboxylate**. These predictions are based on the analysis of its chemical structure and comparison with spectral data of similar compounds.

Table 2: Predicted Physicochemical Properties of **Methyl 2-phenylthiazole-5-carboxylate**

Property	Predicted Value
Molecular Formula	C ₁₁ H ₉ NO ₂ S
Molecular Weight	219.26 g/mol
Appearance	White to off-white solid

Table 3: Predicted Spectral Data for **Methyl 2-phenylthiazole-5-carboxylate**

¹ H NMR (400 MHz, CDCl ₃)	¹³ C NMR (100 MHz, CDCl ₃)	Mass Spectrometry (EI)
Chemical Shift (δ, ppm)	Chemical Shift (δ, ppm)	m/z (Relative Intensity)
~8.3 (s, 1H, H-4)	~162.0 (C=O)	219 (M ⁺)
~7.9-7.8 (m, 2H, Ar-H)	~168.0 (C-2)	188 ([M-OCH ₃] ⁺)
~7.5-7.4 (m, 3H, Ar-H)	~145.0 (C-5)	160 ([M-COOCH ₃] ⁺)
~3.9 (s, 3H, OCH ₃)	~133.0 (Ar-C)	116
~131.0 (Ar-CH)	104	
~129.0 (Ar-CH)	77	
~127.0 (Ar-CH)		
~125.0 (C-4)		
~52.5 (OCH ₃)		

Note: Predicted values are estimations and should be confirmed by experimental data.

Experimental Protocols

A plausible and efficient method for the synthesis of **Methyl 2-phenylthiazole-5-carboxylate** is the Fischer esterification of its corresponding carboxylic acid precursor.

Synthesis of Methyl 2-phenylthiazole-5-carboxylate via Fischer Esterification

This protocol details the conversion of a carboxylic acid to its corresponding methyl ester using methanol in the presence of an acid catalyst.^{[5][6]}

Materials:

- 2-phenyl-1,3-thiazole-5-carboxylic acid
- Methanol (reagent grade, anhydrous)

- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Dichloromethane or ethyl acetate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

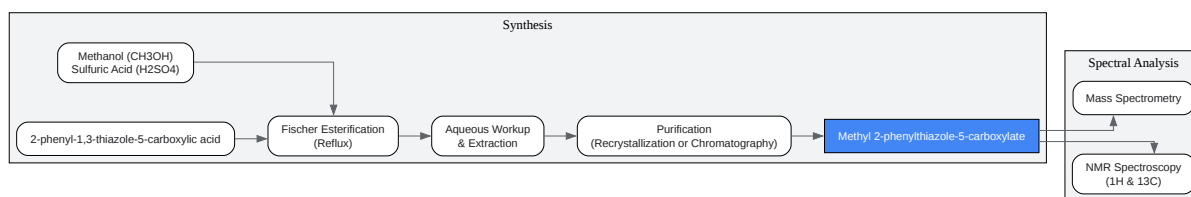
- To a solution of 2-phenyl-1,3-thiazole-5-carboxylic acid (1.0 eq) in methanol (10-20 mL per gram of carboxylic acid) in a round-bottom flask, slowly add concentrated sulfuric acid (0.1-0.2 eq) with cooling in an ice bath.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion of the reaction (as indicated by TLC), cool the mixture to room temperature and remove the excess methanol using a rotary evaporator.
- Dilute the residue with dichloromethane or ethyl acetate and wash sequentially with water, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude **Methyl 2-phenylthiazole-5-carboxylate** can be purified by recrystallization or column chromatography on silica gel.

Visualizations

Workflow for Synthesis and Analysis

The following diagram illustrates the proposed workflow for the synthesis of **Methyl 2-phenylthiazole-5-carboxylate** and its subsequent spectral analysis.



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Caption: Synthesis and Analysis Workflow.

This guide provides a foundational understanding of **Methyl 2-phenylthiazole-5-carboxylate** for research and development purposes. It is important to reiterate that the spectral data provided is predictive, and experimental validation is crucial for any application. The synthetic protocol offered is a standard, reliable method for achieving the target compound.

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References

- 1. 2-phenyl-1,3-thiazole-5-carboxylic acid 97% | CAS: 10058-38-5 | AChemBlock [achemblock.com]
- 2. scbt.com [scbt.com]
- 3. 10058-38-5|2-Phenylthiazole-5-carboxylic acid|BLD Pharm [bldpharm.com]
- 4. Ethyl 2-amino-4-phenyl-5-thiazolecarboxylate(64399-23-1) 1H NMR [m.chemicalbook.com]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. Acid to Ester - Common Conditions [commonorganicchemistry.com]
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Phone: (601) 213-4426

Email: info@benchchem.com